

Application Notes and Protocols for Cell Labeling with Azido-PEG12-acid

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Compound of Interest

Compound Name: Azido-PEG12-acid

Cat. No.: B605810

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Introduction

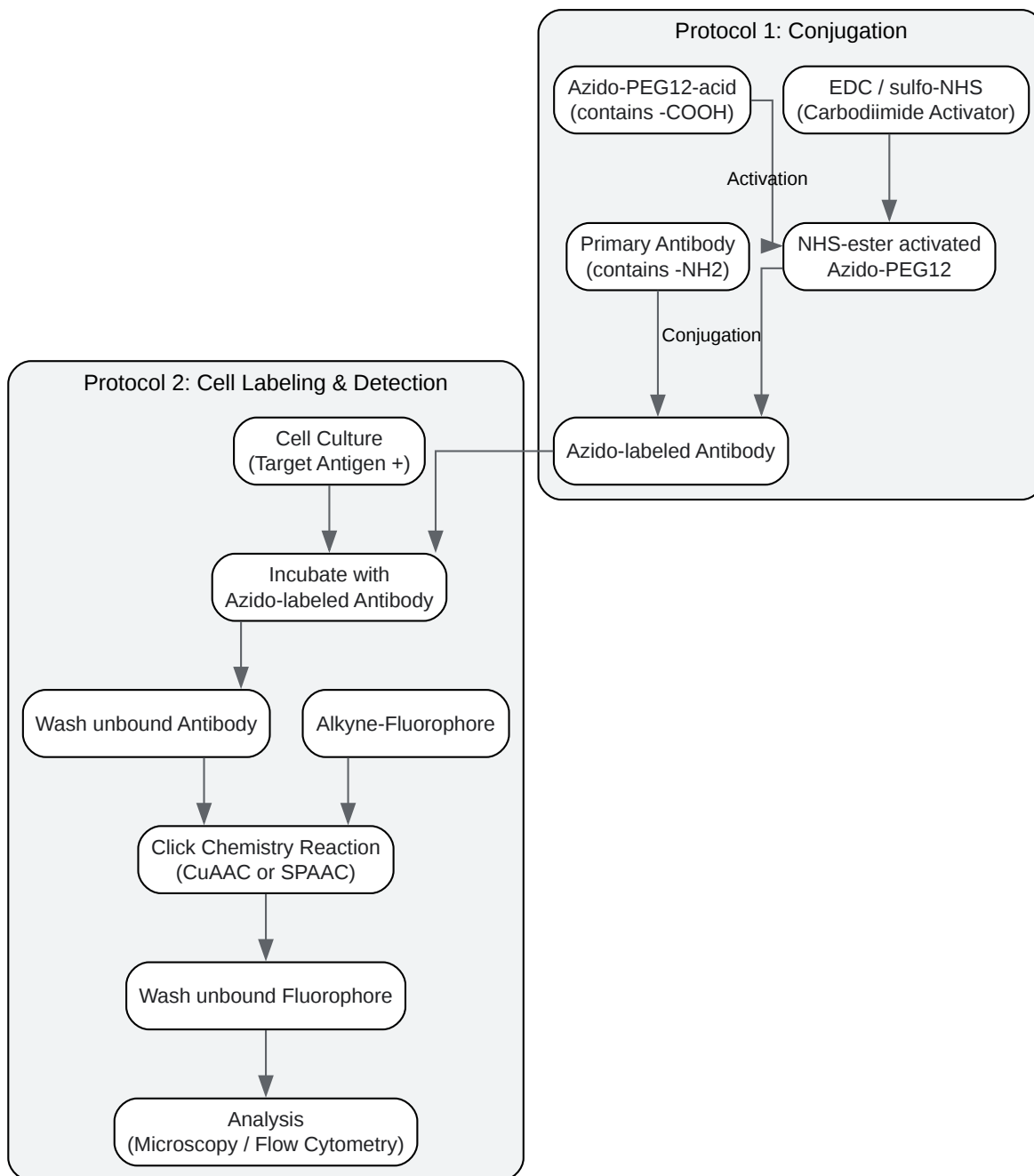
Azido-PEG12-acid is a versatile, heterobifunctional linker molecule widely utilized in bioconjugation, drug delivery, and cell biology research.^[1] It features a terminal azide (N₃) group, a hydrophilic 12-unit polyethylene glycol (PEG) spacer, and a terminal carboxylic acid (COOH) group.^{[1][2]} The azide group serves as a chemical handle for bioorthogonal "click chemistry" reactions, most commonly the Copper(I)-catalyzed Azide-Alkyne Cycloaddition (CuAAC) or the strain-promoted Azide-Alkyne Cycloaddition (SPAAC).^{[3][4]} These reactions allow for the highly specific and efficient attachment of reporter molecules, such as fluorophores or biotin, even in complex biological environments. The PEG spacer enhances the solubility and biocompatibility of the molecule to which it is attached. The carboxylic acid group allows for covalent conjugation to primary amines (-NH₂) on biomolecules like proteins or antibodies, utilizing standard carbodiimide chemistry.

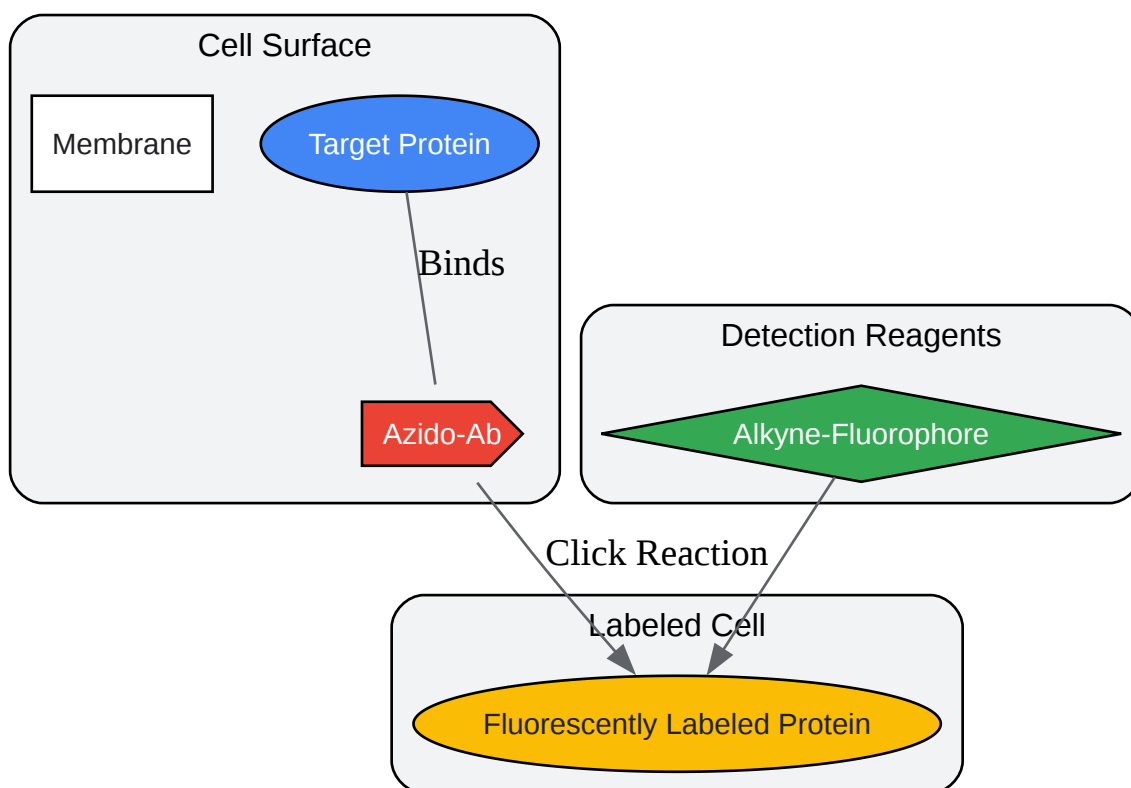
This document provides detailed protocols for two primary applications of **Azido-PEG12-acid** in cell labeling:

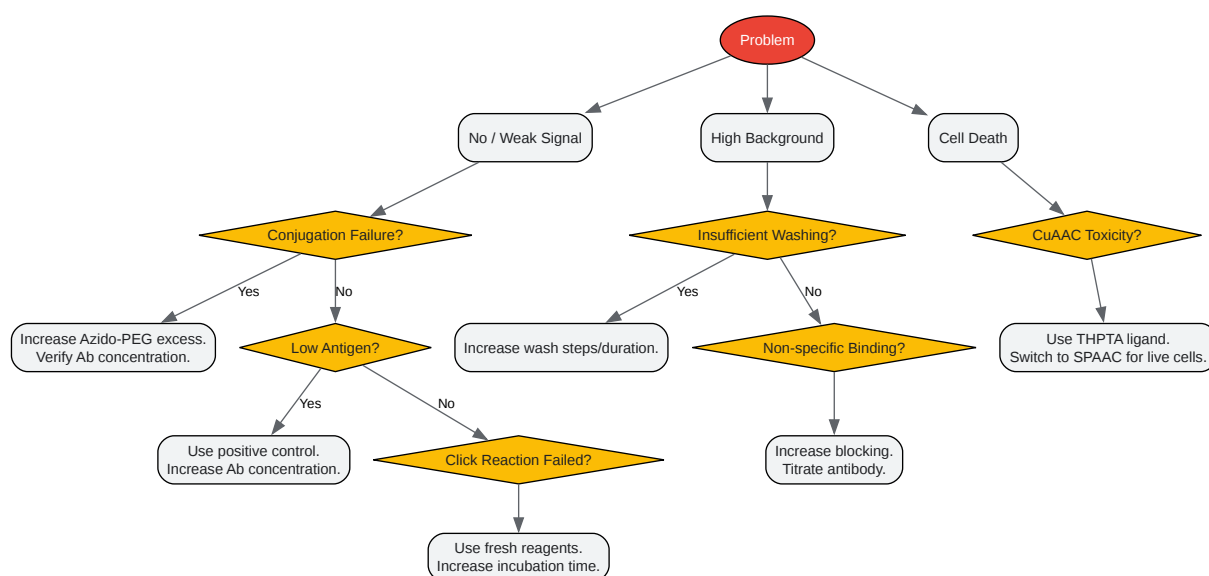
- Indirect Labeling of Cells: Conjugation of **Azido-PEG12-acid** to a primary antibody for subsequent cell targeting and detection.
- Direct Labeling of Cell Surface Proteins: Covalent attachment of **Azido-PEG12-acid** to accessible primary amines on the cell surface.

These protocols are followed by a "click" reaction to attach a fluorescent probe for visualization by microscopy or flow cytometry.

Signaling Pathways and Experimental Workflows







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References

- 1. Buy Azido-PEG12-acid | 2152679-71-3 [smolecule.com]
- 2. Azido-PEG12-acid, 1167575-20-3 | BroadPharm [broadpharm.com]

- 3. medchemexpress.com [medchemexpress.com]
- 4. medchemexpress.com [medchemexpress.com]
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